Solubility Profile & Optimization Guide: 7-Hydroxy-3-phenoxy-4H-chromen-4-one

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Compound of Interest

Compound Name:	*7-hydroxy-3-phenoxy-4H-chromen-4-one*
CAS No.:	*87891-60-9*
Cat. No.:	*B1336131*

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Executive Summary

7-Hydroxy-3-phenoxy-4H-chromen-4-one (CAS 87891-60-9) represents a specialized flavonoid scaffold, structurally distinct from typical isoflavones due to the ether linkage at the 3-position. This structural nuance imparts unique conformational flexibility and lipophilicity, critical for its interaction with targets such as HIF-1

or specific kinases.

However, like many polyphenolic chromen-4-one derivatives, its utility is often rate-limited by solubility challenges. This guide provides a comprehensive technical analysis of its solubility behavior, predictive modeling, and a validated experimental framework for researchers to determine and optimize its dissolution profile for drug development and purification processes. [1]

Physicochemical Identity & Solubility Prediction

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To understand the solubility behavior of this compound, we must first analyze its molecular architecture. The solubility is not random; it is a function of the crystal lattice energy competing with solvation enthalpy.

Structural Analysis

- Core Scaffold: 4H-chromen-4-one (Benzopyrone). Inherently planar and hydrophobic.
- 7-Hydroxyl Group: The primary site for specific solute-solvent interactions. It acts as both a Hydrogen Bond Donor (HBD) and Acceptor (HBA). This significantly enhances solubility in protic solvents (alcohols) compared to the non-hydroxylated parent.
- 3-Phenoxy Group: Unlike the direct biaryl bond in isoflavones, the ether linkage (-O-) introduces a "kink" and rotational freedom. This disrupts crystal packing efficiency potentially lowering the melting point compared to 7-hydroxyisoflavone, theoretically improving solubility in organic solvents.

Predicted Physicochemical Parameters

Parameter	Estimated Value	Impact on Solubility
Molecular Weight	254.24 g/mol	Moderate; favors dissolution kinetics.
LogP (Octanol/Water)	~3.2 - 3.5	Lipophilic. Indicates poor aqueous solubility but high affinity for cell membranes and non-polar matrices.
pKa (Acidic)	~7.4 - 7.8	The 7-OH is weakly acidic. Solubility will increase significantly in alkaline buffers (pH > 8.0) due to deprotonation.
H-Bond Donors	1 (7-OH)	Critical for solvation in MeOH/EtOH.
H-Bond Acceptors	4	Interactions with water/alcohols.

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Solubility Landscape: Solvent Classification

Based on the "Like Dissolves Like" principle and thermodynamic data from structural analogs (e.g., 7-hydroxyflavone, 3-hydroxyflavone), the solubility profile of **7-hydroxy-3-phenoxy-4H-chromen-4-one** is categorized below.

Tier 1: High Solubility (Primary Solvents)

- Solvents: Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), Pyridine.
- Mechanism: Strong dipole-dipole interactions and H-bond acceptance from the solvent to the 7-OH group.
- Application: Preparation of high-concentration stock solutions (e.g., 10–50 mM) for biological assays.

Tier 2: Moderate / Temperature-Dependent Solubility

- Solvents: Acetone, Ethyl Acetate, Tetrahydrofuran (THF), Ethanol, Methanol.
- Mechanism:
  - Esters/Ketones: Good interaction with the aromatic core and ether linkage.
  - Alcohols: Solubility is heavily dependent on temperature. While moderate at 25°C, solubility often increases exponentially with temperature (following the Apelblat model), making these ideal for recrystallization.
- Application: Extraction solvents, reaction media, and crystallization.

Tier 3: Poor Solubility

- Solvents: Water, Hexane, Diethyl Ether.
- Mechanism:
  - Water: High lattice energy and hydrophobicity overcome the solvation energy of the single hydroxyl group.

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  - Hexane: Lack of polar interactions makes it unable to solvate the polar carbonyl and hydroxyl regions.

- Application: Anti-solvents (used to precipitate the compound from reaction mixtures).

Validated Experimental Protocol

Since specific literature values for this exact derivative are sparse, researchers must generate their own solubility isotherms. The following protocol is the industry standard Saturation Shake-Flask Method, optimized for chromen-4-one derivatives.

Phase A: Sample Preparation

- Excess Addition: Add **7-hydroxy-3-phenoxy-4H-chromen-4-one** in excess to 5 mL of the target solvent in a sealed glass vial. Ensure solid precipitate is visible at the bottom.
- Equilibration: Place vials in a thermostatic shaker bath.
  - Speed: 150 rpm.
  - Duration: 24 hours (to ensure thermodynamic equilibrium).
  - Temperature: Set points at 293.15 K, 298.15 K, 303.15 K, 308.15 K, 313.15 K.
- Sedimentation: Stop shaking and allow the solution to settle for 2–4 hours at the same temperature.

Phase B: Quantification (HPLC-UV)

Do not rely on gravimetric analysis for high-precision data. Use HPLC.

- Filtration: Filter the supernatant through a 0.22

  m PTFE syringe filter (pre-heated to the specific temperature to prevent precipitation).
- Dilution: Dilute the filtrate with mobile phase to land within the calibration curve range.
- Chromatographic Conditions:

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- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5

  m).
- Mobile Phase: Methanol : Water (0.1% Formic Acid) [70:30 v/v].
- Flow Rate: 1.0 mL/min.
- Detection: UV at

  (typically ~250 nm or 300 nm for flavones).

Phase C: Thermodynamic Modeling

To predict solubility at any temperature, fit your experimental data (

, mole fraction) to the Modified Apelblat Equation:

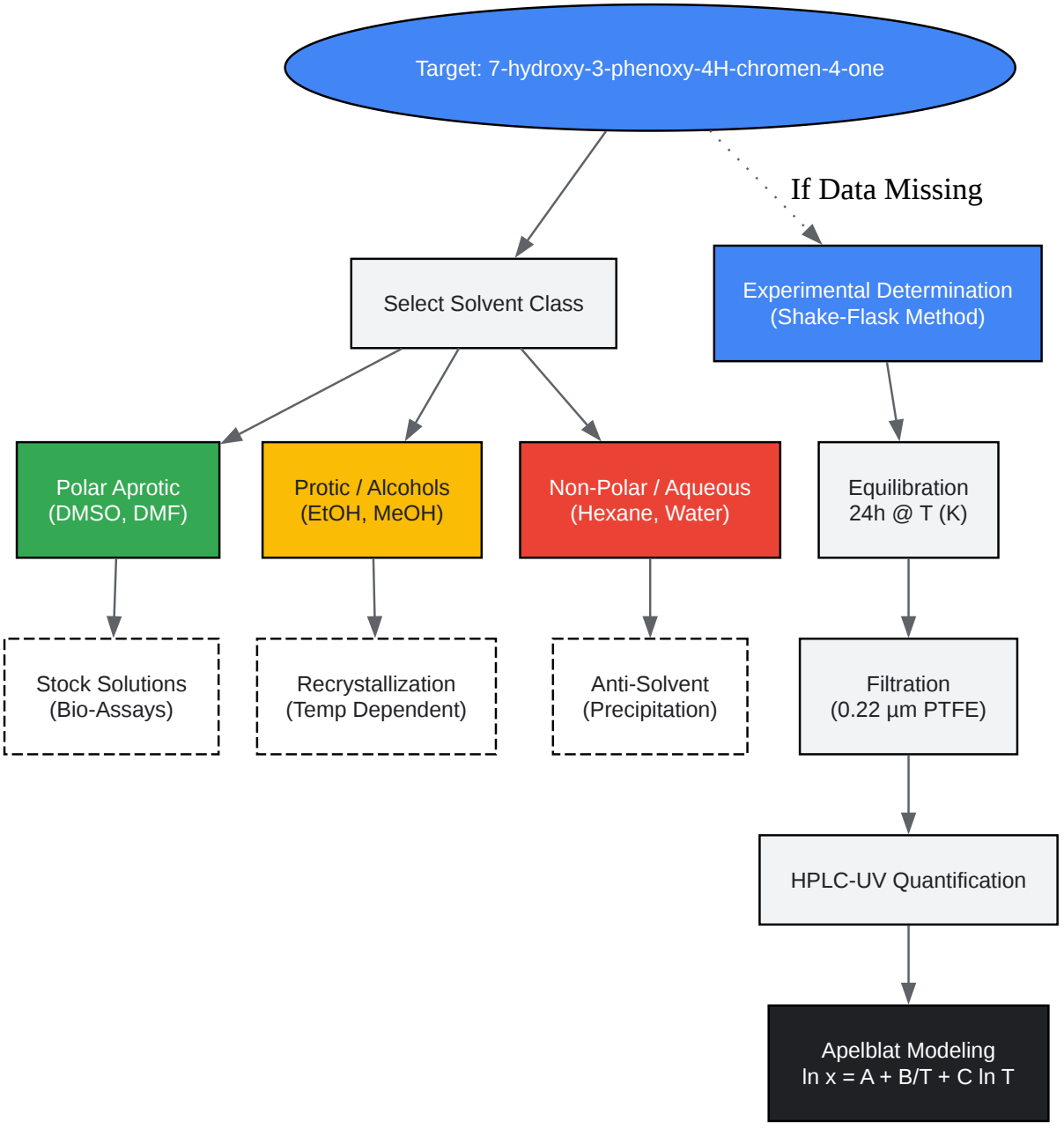
Where:

- = Mole fraction solubility.
- = Absolute temperature (Kelvin).
- = Empirical constants derived from regression analysis.

Visualizing the Workflow

The following diagram illustrates the decision matrix for solvent selection and the experimental workflow for solubility determination.

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Caption: Decision matrix for solvent selection based on application (left) and step-by-step workflow for experimental solubility determination (right).

Applications in Drug Development

Recrystallization Strategy

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The significant solubility differential in alcohols (Tier 2) vs. water (Tier 3) suggests a solvent-antisolvent recrystallization method.

- Protocol: Dissolve the crude compound in boiling Ethanol (or Acetone). Filter while hot. Slowly add water (anti-solvent) or cool the solution to 4°C. The hydrophobic 3-phenoxy group will drive precipitation as the dielectric constant of the mixture increases.

Bioavailability Enhancement

Given the predicted LogP > 3 and poor aqueous solubility, formulation strategies should focus on:

- Amorphous Solid Dispersions (ASD): Using polymers like HPMC-AS to prevent crystal lattice formation.
- Cyclodextrin Complexation: The phenoxy group is a suitable guest for the hydrophobic cavity of

  -cyclodextrin, potentially increasing aqueous solubility by 10–50 fold.

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- To cite this document: BenchChem. [Solubility Profile & Optimization Guide: 7-Hydroxy-3-phenoxy-4H-chromen-4-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1336131/docs#solubility-profile-optimization-guide-7-hydroxy-3-phenoxy-4h-chromen-4-one]

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